

2,3,6,7-Tetrachloroquinoxaline chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3,6,7-Tetrachloroquinoxaline

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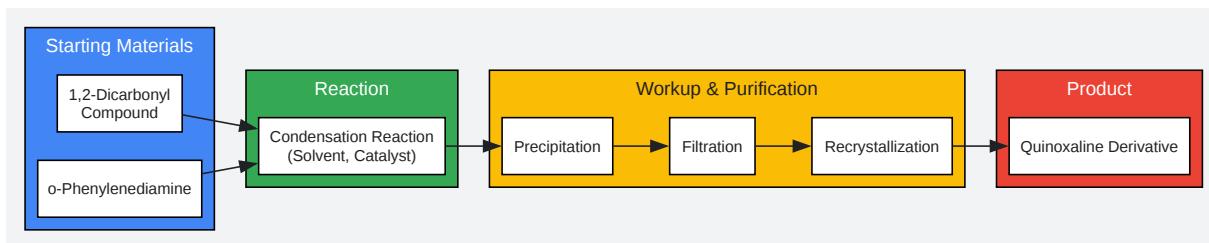
An In-Depth Technical Guide to 2,3,6,7-Tetrachloroquinoxaline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2,3,6,7-tetrachloroquinoxaline**. The information is intended to support research and development activities, particularly in the fields of medicinal chemistry and materials science.

Chemical Structure and Identification

2,3,6,7-Tetrachloroquinoxaline is a halogenated heterocyclic compound. The core structure consists of a pyrazine ring fused to a benzene ring, with chlorine atoms substituting hydrogen at positions 2, 3, 6, and 7.

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- To cite this document: BenchChem. [2,3,6,7-Tetrachloroquinoxaline chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1308392#2-3-6-7-tetrachloroquinoxaline-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1308392#2-3-6-7-tetrachloroquinoxaline-chemical-structure-and-properties)

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